

An In-depth Technical Guide to 6-Methoxy-2,3-dimethylquinoxalin-5-amine

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Compound of Interest

Compound Name: 6-Methoxy-2,3-dimethylquinoxalin-5-amine

CAS No.: 32387-83-0

Cat. No.: B1580617

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Quinoxaline Scaffold and the Emergence of a Specific Derivative

The quinoxaline ring system, a fused heterocycle of benzene and pyrazine, represents a "privileged scaffold" in medicinal chemistry.^{[1][2]} This core structure is present in a multitude of compounds exhibiting a wide array of pharmacological activities, including anticancer, antimicrobial, anti-inflammatory, and kinase inhibitory effects.^{[3][4][5]} The versatility of the quinoxaline scaffold allows for substitutions at various positions, leading to a diverse chemical space for drug discovery and development.^[6]

This guide focuses on a specific, less-documented derivative: **6-Methoxy-2,3-dimethylquinoxalin-5-amine**. While extensive research on this particular molecule is not widely available in peer-reviewed literature, its structural features—a quinoxaline core, a methoxy group, and an amine substituent—suggest significant potential for biological activity. This document aims to provide a comprehensive overview of its known properties, a plausible

synthetic approach based on established chemical principles, and an exploration of its potential applications grounded in the activities of structurally related compounds.

Core Compound Identification and Physicochemical Properties

The subject of this guide is unequivocally identified by the following descriptors:

Property	Value	Source
IUPAC Name	6-methoxy-2,3-dimethylquinoxalin-5-amine	[7]
Synonyms	5-Quinoxalinamine, 6-methoxy-2,3-dimethyl-; 2,3-Dimethyl-5-amino-6-methoxyquinoxaline	[8]
CAS Number	32387-83-0	[9][10][11]
Molecular Formula	C ₁₁ H ₁₃ N ₃ O	[9][11][12]
Molecular Weight	203.24 g/mol	[10][11][12]
Predicted LogP	2.05	[8]

Proposed Synthesis and Experimental Workflow

While a specific, documented synthesis for **6-Methoxy-2,3-dimethylquinoxalin-5-amine** is not readily available in the scientific literature, a plausible and logical synthetic route can be proposed based on well-established quinoxaline chemistry. The foundational reaction for forming the quinoxaline core is the condensation of an ortho-phenylenediamine with a 1,2-dicarbonyl compound.[13][14] The subsequent introduction of the 5-amino group would likely proceed through a nitration and reduction sequence.

Part 1: Synthesis of the Quinoxaline Core (6-Methoxy-2,3-dimethylquinoxaline)

The precursor, 6-Methoxy-2,3-dimethylquinoxaline, can be synthesized via the condensation of 4-methoxy-1,2-phenylenediamine with diacetyl (2,3-butanedione).[\[14\]](#)[\[15\]](#)

Experimental Protocol:

- **Dissolution:** Dissolve 1.0 equivalent of 4-methoxy-1,2-phenylenediamine in a suitable solvent such as ethanol or glacial acetic acid in a round-bottom flask.[\[14\]](#)
- **Addition of Dicarbonyl:** Add 1.0 to 1.1 equivalents of diacetyl (2,3-butanedione) to the solution.[\[14\]](#)
- **Reaction:** Heat the reaction mixture to reflux for a period of 1-3 hours.[\[14\]](#) The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Work-up and Isolation:** Upon completion, the mixture is cooled to room temperature. The product often precipitates out of the solution. If not, the solvent can be partially evaporated to induce crystallization.[\[14\]](#)
- **Purification:** The crude product is collected by filtration and can be purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield the pure 6-Methoxy-2,3-dimethylquinoxaline.[\[14\]](#)

Part 2: Proposed Synthesis of 6-Methoxy-2,3-dimethylquinoxalin-5-amine

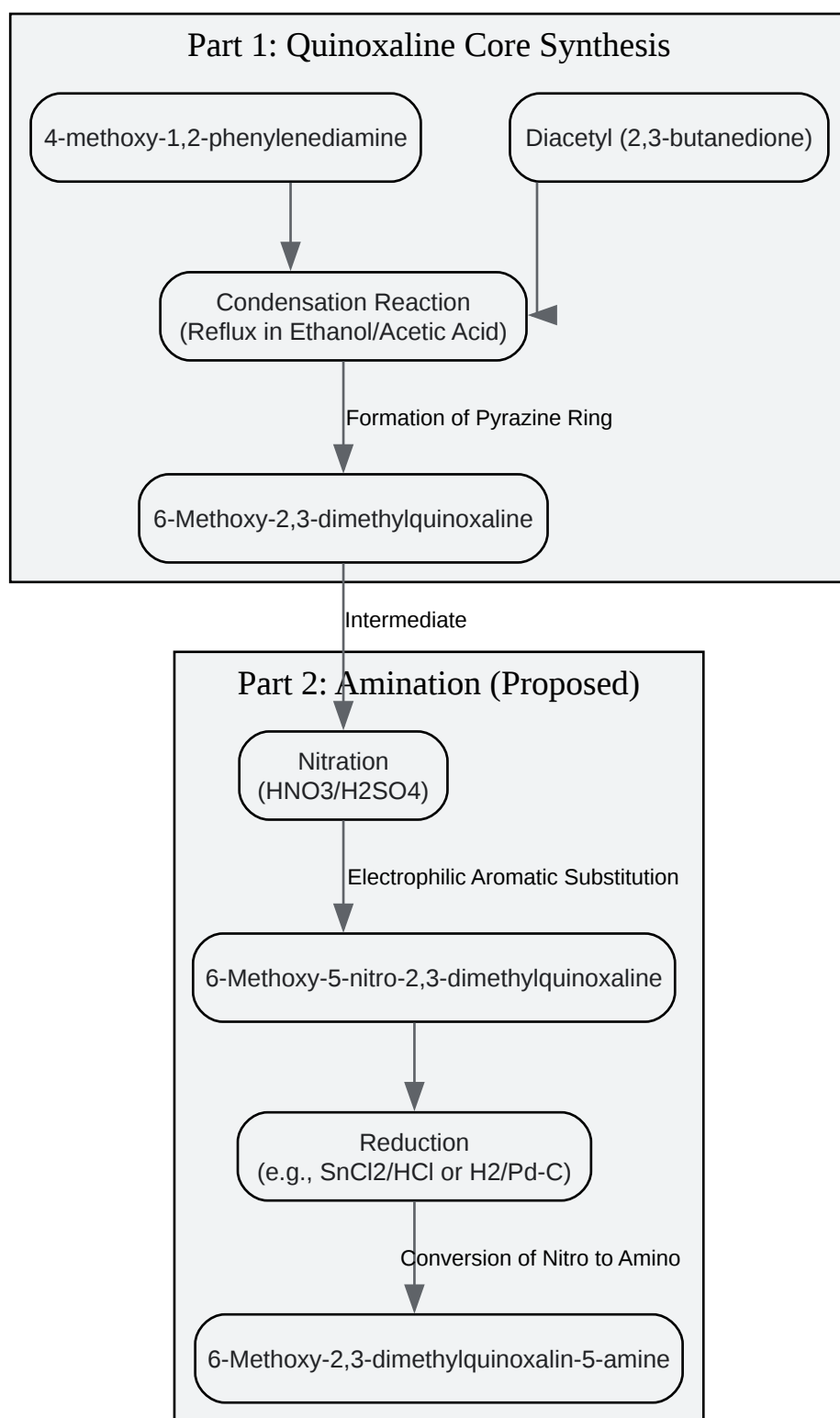
The introduction of the amine group at the 5-position would likely involve a two-step process of nitration followed by reduction.

Conceptual Experimental Protocol:

- **Nitration:** The 6-Methoxy-2,3-dimethylquinoxaline intermediate would be subjected to nitration using a standard nitrating agent (e.g., a mixture of nitric acid and sulfuric acid). The directing effects of the existing methoxy group would need to be carefully considered to achieve selective nitration at the 5-position.
- **Reduction:** The resulting nitro-intermediate, 6-Methoxy-5-nitro-2,3-dimethylquinoxaline, would then be reduced to the target amine. This can be achieved using various reducing

agents, such as tin(II) chloride in hydrochloric acid or catalytic hydrogenation with palladium on carbon.

Visualized Synthesis Workflow



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Caption: Proposed two-part synthesis of **6-Methoxy-2,3-dimethylquinoxalin-5-amine**.

Potential Biological Activity and Applications in Drug Development

While specific biological data for **6-Methoxy-2,3-dimethylquinoxalin-5-amine** is scarce, the extensive research on analogous compounds provides a strong basis for predicting its potential therapeutic applications.^[3]

Anticancer Potential

Quinoxaline derivatives are well-recognized for their anticancer properties.^[1] Their mechanisms of action are often attributed to their ability to intercalate with DNA or to inhibit key enzymes involved in cancer cell proliferation, such as kinases.^{[1][7]} The presence of methyl groups at the 2 and 3 positions, along with a methoxy group, could influence the molecule's cytotoxic effects against various cancer cell lines.^[1] A recent study on 2,3-substituted quinoxalin-6-amine analogs identified compounds with low micromolar potency against cancer cell lines, inducing apoptosis through Mcl-1 dependent pathways.^[16] This highlights the potential of the 6-aminoquinoxaline scaffold in oncology.

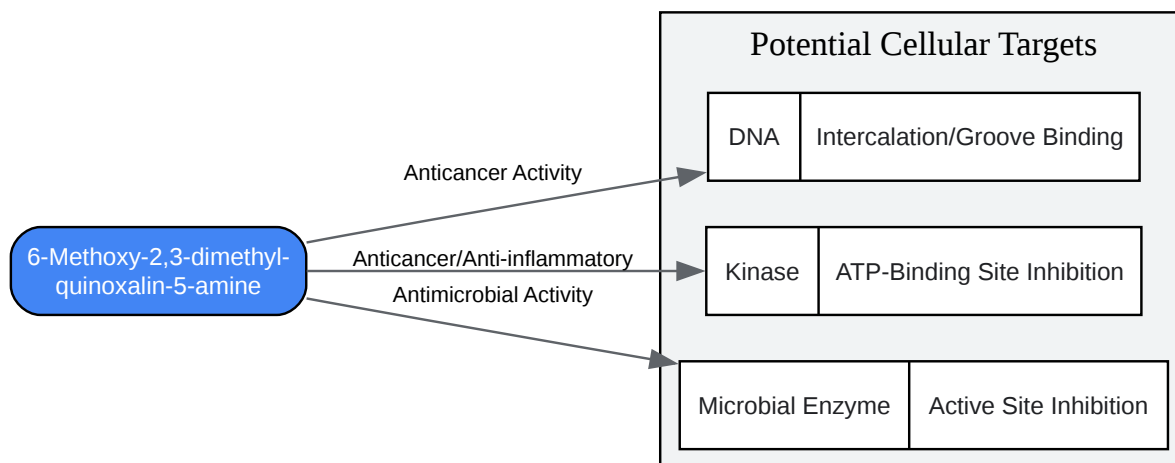
Antimicrobial and Anti-inflammatory Properties

The 2,3-dimethylquinoxaline scaffold has been associated with both antimicrobial and anti-inflammatory activities.^[1] The addition of a methoxy group can modulate the pharmacokinetic and pharmacodynamic properties of a molecule, potentially enhancing its biological efficacy.^[1] Therefore, **6-Methoxy-2,3-dimethylquinoxalin-5-amine** is a strong candidate for screening in antimicrobial and anti-inflammatory assays.

Kinase Inhibition

The quinoxaline core is a key feature in several kinase inhibitors.^[1] Kinases are crucial components of cell signaling pathways, and their dysregulation is implicated in numerous diseases, including cancer and inflammatory disorders.^[7] The electronic properties conferred by the methoxy group and the steric influence of the dimethyl and amino groups could affect the binding affinity of **6-Methoxy-2,3-dimethylquinoxalin-5-amine** to the ATP-binding site of various kinases, making it a target for investigation in this area.^[1]

Visualized Potential Mechanisms of Action



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Caption: Potential mechanisms of action for quinoxaline derivatives.

Conclusion and Future Directions

6-Methoxy-2,3-dimethylquinoxalin-5-amine is a distinct chemical entity with a structural framework that is highly suggestive of significant biological potential. While direct experimental data remains limited, this guide provides a foundational understanding based on its physicochemical properties and the well-established pharmacology of the broader quinoxaline class. The proposed synthetic route offers a logical starting point for its laboratory preparation.

The lack of specific data presents a clear opportunity for future research. Investigations into the synthesis, characterization, and biological evaluation of this compound are warranted. Screening for anticancer, antimicrobial, and kinase inhibitory activities could unveil novel therapeutic applications, further cementing the importance of the quinoxaline scaffold in the landscape of medicinal chemistry.

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